

An In-depth Technical Guide to the IUPAC Nomenclature of 2-Methylcyclopentanecarboxylic acid

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Compound of Interest

Compound Name: 2-Methylcyclopentanecarboxylic acid

Cat. No.: B1361535

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This guide provides a comprehensive overview of the International Union of Pure and Applied Chemistry (IUPAC) nomenclature for **2-methylcyclopentanecarboxylic acid**. It is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of chemical naming conventions.

Core Principles of IUPAC Nomenclature

The IUPAC system of nomenclature provides a standardized and unambiguous method for naming chemical compounds. For cycloalkanes with functional groups, several key principles apply:

- **Principal Functional Group:** The functional group with the highest priority determines the suffix of the name. Carboxylic acids hold a high priority in the IUPAC system.^{[1][2]}
- **Parent Chain/Ring:** When a carboxylic acid group is attached to a ring, the ring is considered the parent structure.^{[3][4]}
- **Numbering:** The carbon atom of the ring to which the principal functional group is attached is assigned as locant '1'.^{[2][3][5]} The ring is then numbered to give the other substituents the lowest possible locants.^{[6][7]}

- **Suffix for Ring-Attached Carboxylic Acids:** When a carboxyl group (-COOH) is attached to a cycloalkane ring, the suffix "-carboxylic acid" is appended to the name of the cycloalkane.^[2]^[3]^[5]

Systematic Naming of 2-Methylcyclopentanecarboxylic acid

Following the IUPAC rules, the systematic name for **2-methylcyclopentanecarboxylic acid** is derived as follows:

- **Identify the Parent Cycloalkane:** The molecule contains a five-membered carbon ring, which is cyclopentane.
- **Identify the Principal Functional Group:** The highest priority functional group is the carboxylic acid (-COOH) group.
- **Apply the Suffix:** Since the carboxylic acid is attached to a ring, the suffix "-carboxylic acid" is used. This gives the base name "cyclopentanecarboxylic acid".
- **Identify and Name Substituents:** There is a methyl group (-CH₃) attached to the cyclopentane ring.
- **Number the Ring:** The carbon atom of the cyclopentane ring bonded to the carboxylic acid group is designated as carbon 1.^[2]^[3] The ring is then numbered in the direction that gives the methyl group the lowest possible number, which is 2.
- **Assemble the Full Name:** Combining the substituent name and its locant with the parent name gives **2-methylcyclopentanecarboxylic acid**.^[8]^[9]^[10]

Stereochemistry

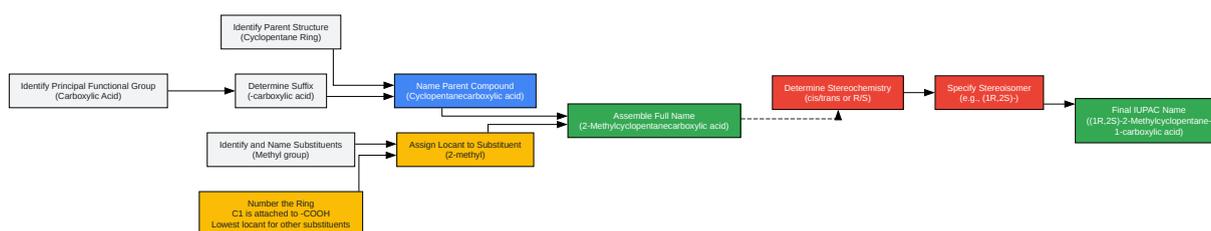
2-Methylcyclopentanecarboxylic acid has two stereocenters (chiral centers) at positions 1 and 2 of the cyclopentane ring. This gives rise to stereoisomers. The spatial arrangement of the substituents can be described using cis/trans isomerism or the Cahn-Ingold-Prelog (CIP) R/S system.

- **Cis/Trans Isomerism:**

- **cis-2-Methylcyclopentanecarboxylic acid**: The methyl group and the carboxylic acid group are on the same side of the ring.[11]
- **trans-2-Methylcyclopentanecarboxylic acid**: The methyl group and the carboxylic acid group are on opposite sides of the ring.
- Cahn-Ingold-Prelog (R/S) System: Each stereocenter is assigned a configuration (R or S) based on the priority of the groups attached to it. The priorities are determined by atomic number.

For example, the IUPAC name (1R,2S)-2-methylcyclopentane-1-carboxylic acid specifies a particular stereoisomer.[12] This designation indicates that the stereocenter at carbon 1 has an 'R' configuration, and the stereocenter at carbon 2 has an 'S' configuration. Another example is rac-(1R,2R)-2-Methylcyclopentane-1-carboxylic acid, which denotes a racemic mixture of the (1R,2R) and (1S,2S) enantiomers.[13]

The logical workflow for determining the IUPAC name is illustrated in the following diagram:



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IUPAC Naming Workflow for 2-Methylcyclopentanecarboxylic acid

Summary of IUPAC Names

The following table summarizes the IUPAC names for **2-methylcyclopentanecarboxylic acid** and its stereoisomers.

Compound	IUPAC Name	CAS Number	PubChem CID
Mixture of Isomers	2-Methylcyclopentanecarboxylic acid	5454-78-4	229502
cis Isomer	cis-2-Methylcyclopentane-1-carboxylic acid	1932075-06-3	13000112
(1R,2S) Isomer	(1R,2S)-2-Methylcyclopentane-1-carboxylic acid	18335-62-1	13000110
rac-(1R,2R) Isomer	rac-(1R,2R)-2-Methylcyclopentane-1-carboxylic acid	4541-43-9	N/A

Note: Data sourced from PubChem and other chemical databases. CAS numbers and CIDs are provided for specific isomers where available.[\[8\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

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- 9. 2-Methylcyclopentane-1-carboxylic acid 97.00% | CAS: 5454-78-4 | AChemBlock [achemblock.com]
- 10. CAS 5454-78-4: 2-methylcyclopentanecarboxylic acid [cymitquimica.com]
- 11. cis-2-Methylcyclopentane-1-carboxylic acid | C₇H₁₂O₂ | CID 13000112 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. (1R,2S)-2-Methylcyclopentane-1-carboxylic acid | C₇H₁₂O₂ | CID 13000110 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. rac-(1R,2R)-2-Methylcyclopentane-1-carboxylic acid | 4541-43-9 | EAA54143 [biosynth.com]
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